

Introduction: A Proactive Approach to the Safety of 2-Propoxyethylamine

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Compound of Interest

Compound Name: **2-Propoxyethylamine**

Cat. No.: **B1360188**

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2-Propoxyethylamine (CAS: 42185-03-5) is an organic compound featuring both an ether and a primary amine functional group, making it a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its bifunctional nature, however, dictates a specific hazard profile that demands a comprehensive understanding beyond a cursory review of a standard safety data sheet (SDS). This guide is designed for researchers, scientists, and drug development professionals, providing a detailed examination of the material's properties and the associated risks. As Senior Application Scientists, our goal is not merely to present safety data but to build a framework for proactive risk management, explaining the causality behind safety protocols and empowering laboratory personnel to work with this chemical safely and effectively.

Section 1: Chemical Identity and Physicochemical Characteristics

A foundational understanding of a chemical's physical properties is the first step in a robust safety assessment. These properties influence its behavior in the laboratory environment, from storage and handling to potential exposure routes and emergency response. **2-Propoxyethylamine** is typically a colorless to pale yellow liquid.^{[1][2]}

The flammability of **2-Propoxyethylamine** is a key consideration. With a flash point reported at 31°C, it is classified as a flammable liquid.^[3] This means that at a temperature common in many laboratory environments, it can produce sufficient vapor to form an ignitable mixture with

air. This property necessitates stringent control of ignition sources, a topic further explored in Section 3.

Table 1: Physicochemical Properties of **2-Propoxyethylamine**

Property	Value	Source(s)
CAS Number	42185-03-5	[1][4]
Molecular Formula	C5H13NO	[1][3][4]
Molecular Weight	103.17 g/mol	[2][4]
Appearance	Colorless to Almost Colorless Clear Liquid	[2][5][6]
Boiling Point	125-126 °C (at 750 Torr)	[3]
Flash Point	31 °C	[3]
Density	0.85 g/cm ³	[3]
Synonyms	2-Aminoethyl Propyl Ether, O- Propylethanolamine	[2][5][6]

Section 2: GHS Hazard Profile and Toxicological Insights

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazards.^[7] **2-Propoxyethylamine** possesses a significant hazard profile that warrants careful attention.

Table 2: GHS Classification for **2-Propoxyethylamine**

Hazard Class	Hazard Statement	Pictogram	Signal Word
Flammable Liquids (Category 3)	H226: Flammable liquid and vapor	Danger	
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Danger	
Skin Corrosion (Category 1B)	H314: Causes severe skin burns and eye damage	Danger	
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	Danger	

Source: Aggregated GHS information from multiple suppliers.[\[3\]](#)[\[4\]](#)[\[5\]](#)

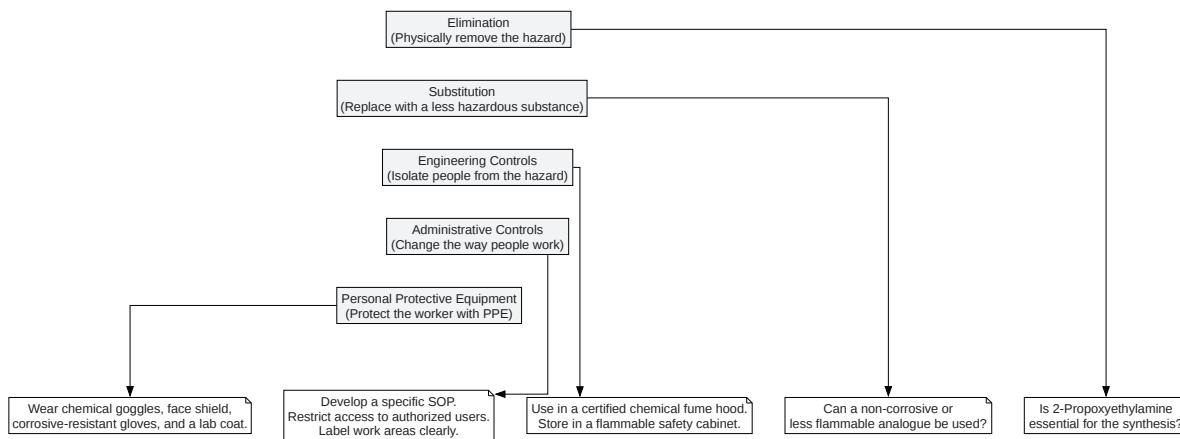
The primary toxicological concerns are its severe corrosivity and flammability.

- H314 - Causes severe skin burns and eye damage: This is the most acute risk during routine handling.[\[5\]](#)[\[8\]](#) As an amine, **2-Propoxyethylamine** is alkaline and can cause rapid, deep, and painful tissue damage upon contact. The "causality" for this is the chemical's ability to hydrolyze proteins and saponify fats in tissues, leading to cell death. The damage can be irreversible, particularly in the eyes.[\[8\]](#)
- H226 - Flammable liquid and vapor: As detailed in the previous section, the low flash point means that vapors can readily ignite at room temperature.[\[5\]](#) Vapors are also heavier than air and may travel a considerable distance to an ignition source and "flash back."[\[9\]](#)
- H302 - Harmful if swallowed: While less common in a laboratory setting, accidental ingestion can cause significant harm, likely leading to severe burns of the mouth, throat, and stomach.[\[3\]](#)[\[4\]](#)

Section 3: A Multi-Layered Framework for Risk Management and Safe Handling

Effective safety management relies on a hierarchical approach to controlling hazards. The "Hierarchy of Controls" prioritizes the most effective and reliable control measures, with

personal protective equipment (PPE) considered the last line of defense.



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Caption: The Hierarchy of Controls applied to **2-Propoxyethylamine**.

Engineering Controls: The First Line of Physical Defense

Engineering controls are designed to remove the hazard at the source, before it can contact the worker.

- Ventilation: All work with **2-Propoxyethylamine** must be conducted in a properly functioning chemical fume hood to prevent the inhalation of vapors and to contain any potential splashes or spills.[\[10\]](#)
- Storage: Store in a designated flammable liquids cabinet, away from heat, sparks, and open flames.[\[5\]](#)[\[11\]](#) The storage area should be cool, dry, and well-ventilated.[\[5\]](#)
- Ignition Source Control: Use only non-sparking tools and explosion-proof equipment when handling larger quantities.[\[5\]](#)[\[9\]](#) Ensure proper grounding and bonding of containers during transfers to prevent the buildup of static electricity.[\[5\]](#)

Administrative Controls: Standardizing Safe Work Practices

Administrative controls are work policies and procedures that reduce exposure.

- Standard Operating Procedures (SOPs): A detailed, chemical-specific SOP must be written and approved before work begins. This SOP should cover all aspects of handling, from transport and storage to use and disposal.
- Access Restriction: Only trained and authorized personnel should be permitted to handle **2-Propoxyethylamine**.
- Labeling: All containers must be clearly labeled with the chemical name and primary hazards. It is good practice to also label the date of receipt and the date of opening.

Personal Protective Equipment (PPE): The Essential Final Barrier

PPE is required for all handling operations, even with engineering controls in place. The selection of PPE must be based on a thorough risk assessment of the specific tasks being

performed.[12][13]

Table 3: Recommended Personal Protective Equipment for **2-Propoxyethylamine**

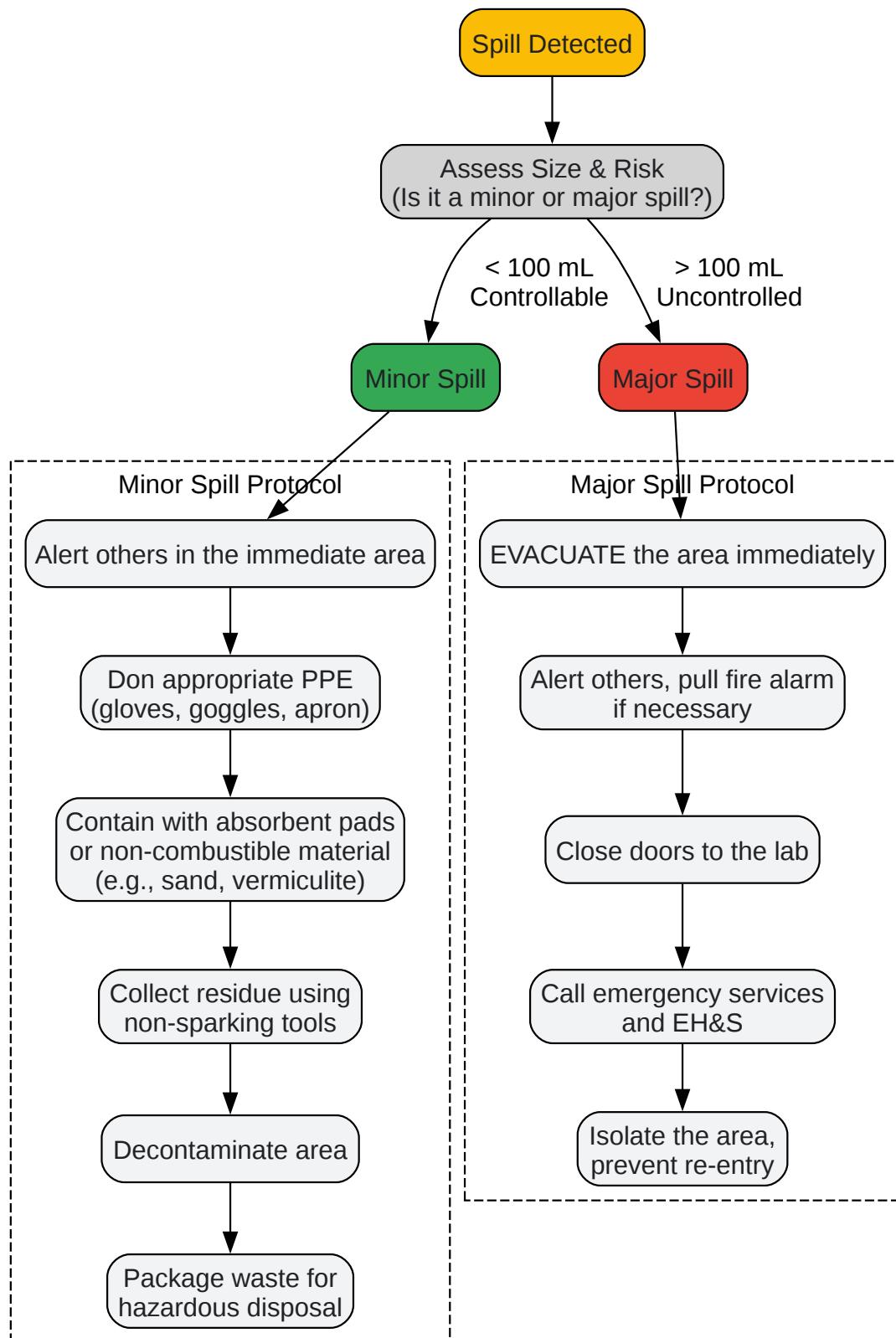
Protection Type	Specification	Rationale
Eye & Face	Chemical safety goggles and a full-face shield.	Protects against splashes that can cause immediate, severe, and irreversible eye damage. [10]
Skin (Hands)	Chemical-resistant gloves (e.g., nitrile for incidental contact, thicker butyl or neoprene for immersion/spills).	Prevents direct contact with the corrosive liquid, which causes severe skin burns.[10] Glove type should be verified against manufacturer compatibility charts.
Skin (Body)	Flame-resistant lab coat, closed at the front. Chemical-resistant apron for larger quantities.	Protects against splashes and provides a removable barrier in case of contamination.[13][14]
Footwear	Closed-toe shoes made of a non-porous material.	Protects feet from spills.[12][13]
Respiratory	Not typically required when used in a fume hood. A NIOSH-approved respirator with an organic vapor cartridge may be necessary for spill cleanup or if engineering controls fail.	Protects against inhalation of high concentrations of vapor. [15]

Section 4: Emergency Protocols and Incident Response

Preparedness is key to mitigating the consequences of an accident. All personnel must be familiar with these procedures before handling the chemical.

Spill Response Workflow

The immediate actions taken after a spill are critical to minimizing harm and environmental impact.

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Caption: Emergency response workflow for a **2-Propoxyethylamine** spill.

First Aid: Immediate and Critical Interventions

In the event of an exposure, time is of the essence. Immediate and correct first aid can significantly reduce the severity of the injury.[16][17]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][18] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention from an ophthalmologist.[8] The causality for prolonged flushing is to ensure the corrosive agent is completely removed from all surfaces of the eye.
- Skin Contact: Take off immediately all contaminated clothing.[5][11] Rinse skin with plenty of water for at least 15 minutes.[19] Seek immediate medical attention.[19]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[5][11] If breathing is difficult, trained personnel may administer oxygen.[16] Seek immediate medical attention.[5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting, as this risks perforation of the esophagus.[5][8][11] Seek immediate medical attention.[16]

Firefighting Measures

In case of a fire involving **2-Propoxyethylamine**, specific measures should be taken.

- Suitable Extinguishing Media: Use dry chemical, alcohol-resistant foam, carbon dioxide (CO₂), or water spray.[5][9][11]
- Specific Hazards: The compound is flammable and its vapors can form explosive mixtures with air.[9] Containers may explode when heated.[9] Hazardous combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides.[18]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[20]

Conclusion

2-Propoxyethylamine is a valuable chemical intermediate whose utility is matched by its significant hazard profile. Its flammability and severe corrosivity are the primary risks that must be managed. A safety-first mindset, grounded in the hierarchy of controls, is non-negotiable. By understanding the reasons behind specific safety protocols—from the necessity of a fume hood to the critical 15-minute flush for eye contact—researchers can create a self-validating system of safety that protects themselves, their colleagues, and their work. This guide serves as a technical resource to build that system, ensuring that scientific advancement and personal safety proceed in tandem.

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